

optimization of reaction conditions for 4-bromo-1H-indol-7-ol

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Compound of Interest

Compound Name: 4-bromo-1H-indol-7-ol

Cat. No.: B1394136

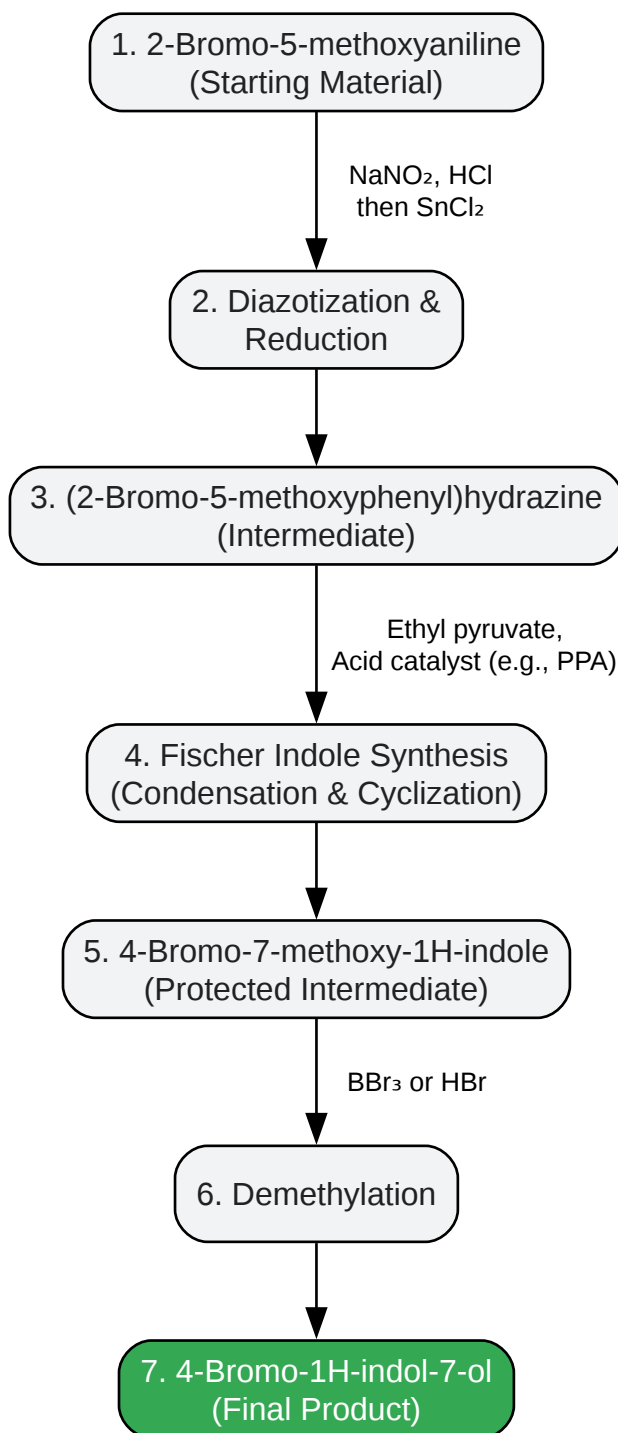
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Technical Support Center: Synthesis of 4-bromo-1H-indol-7-ol

Introduction: The synthesis of **4-bromo-1H-indol-7-ol**, a key heterocyclic building block, presents several challenges related to regioselectivity, functional group compatibility, and product stability. This guide provides researchers, scientists, and drug development professionals with in-depth troubleshooting strategies and answers to frequently asked questions. Our approach is grounded in mechanistic principles to empower you to diagnose and resolve common issues encountered during this multi-step synthesis.

Proposed Synthetic Workflow

The following workflow represents a robust and logical pathway to the target molecule, starting from commercially available 2-bromo-5-methoxyaniline. Each stage is a critical control point where optimization is key.



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